

(3-(Bromomethyl)phenyl)methanol chemical properties

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Compound of Interest

Compound Name: (3-(Bromomethyl)phenyl)methanol

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An In-depth Technical Guide to (3-(Bromomethyl)phenyl)methanol

Introduction

(3-(Bromomethyl)phenyl)methanol, also known as 3-bromomethylbenzyl alcohol, is a bifunctional organic compound of significant interest in medicinal chemistry and synthetic organic chemistry.[1][2] Its structure incorporates two key reactive sites: a primary alcohol and a benzylic bromide. This unique arrangement makes it a versatile building block for the synthesis of more complex molecules, particularly as a pharmaceutical intermediate.[3] This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and safety protocols, tailored for researchers and professionals in drug development.

Chemical and Physical Properties

(3-(Bromomethyl)phenyl)methanol is typically a light yellow to yellow powder.[4][5] Its core chemical and physical properties are summarized below, providing a foundational understanding of its characteristics. The data presented is a combination of experimental and predicted values.

Property	Value	Source
Molecular Formula	C ₈ H ₉ BrO	[2][4]
Molecular Weight	201.06 g/mol	[2][4]
IUPAC Name	[3-(bromomethyl)phenyl]methanol	[2]
CAS Number	82072-22-8	[1][2][4]
Appearance	Light yellow to yellow Powder	[4][5]
Boiling Point	286.0 ± 20.0 °C (Predicted)	[4][5]
Density	1.514 ± 0.06 g/cm ³ (Predicted)	[4][5]
pKa	14.23 ± 0.10 (Predicted)	[4][5]
Storage Temperature	2-8°C, under inert gas (Nitrogen or Argon)	[4][5]

Synthesis

The primary synthetic route to **(3-(Bromomethyl)phenyl)methanol** involves the reduction of a methyl benzoate precursor.

Experimental Protocol: Reduction of Methyl 3-(bromomethyl)benzoate

This procedure details the synthesis of **(3-(Bromomethyl)phenyl)methanol** via the reduction of methyl 3-(bromomethyl)benzoate using Diisobutylaluminium hydride (DIBAL-H).[1][3]

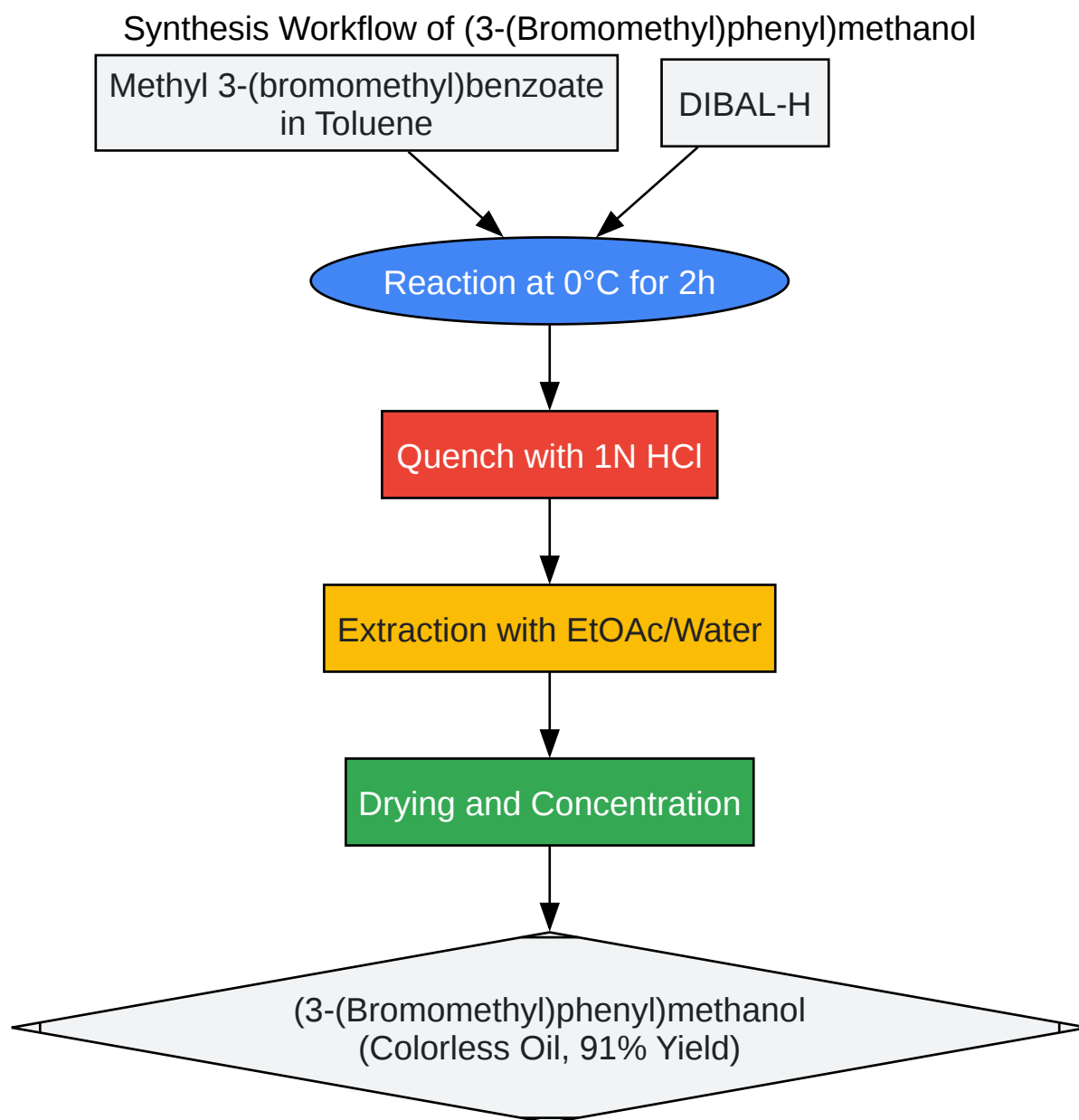
Materials:

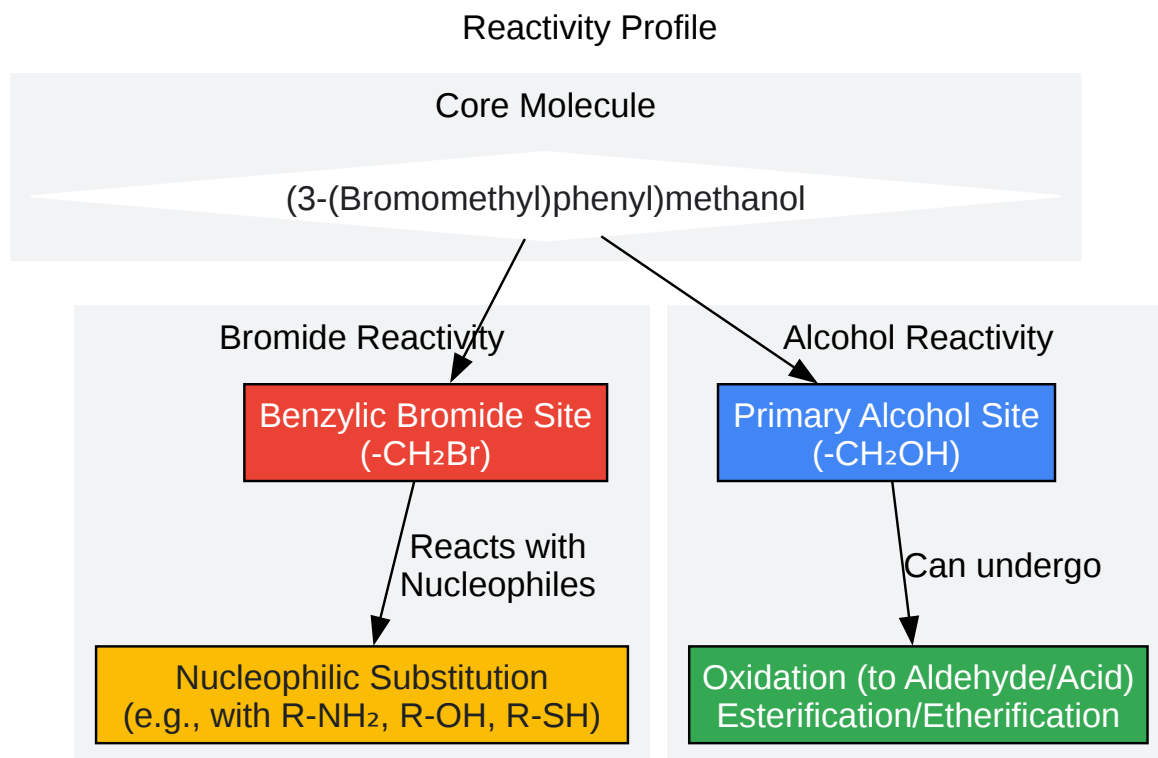
- Methyl 3-(bromomethyl)benzoate (5 g, 21.8 mmol)
- Toluene (50 mL)
- DIBAL-H (43.6 mL, 43.6 mmol)

- 1N HCl solution
- Ethyl acetate (EtOAc)
- Water
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- A solution of methyl 3-bromomethylbenzoate (5 g, 21.8 mmol) in toluene (50 mL) is prepared in a flask and stirred under an ice bath.[\[1\]](#)[\[3\]](#)
- DIBAL-H (43.6 mL, 43.6 mmol) is added slowly to the stirred solution, maintaining the reaction temperature at 0°C.[\[1\]](#)[\[3\]](#)
- The reaction is stirred continuously at 0°C for 2 hours.[\[1\]](#)[\[3\]](#)
- Upon completion, the reaction is carefully quenched with 1N HCl solution.[\[1\]](#)[\[3\]](#)
- The mixture is transferred to a separatory funnel and extracted with ethyl acetate and water.[\[1\]](#)[\[3\]](#)
- The organic layer is collected, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.[\[1\]](#)[\[3\]](#)
- The resulting product is 3-bromomethylbenzyl alcohol (4.0 g, 19.9 mmol, 91% yield) as a colorless oil.[\[1\]](#)[\[3\]](#)





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References

- 1. (3-(BROMOMETHYL)PHENYL)METHANOL | 82072-22-8 [chemicalbook.com]
- 2. (3-(Bromomethyl)phenyl)methanol | C₈H₉BrO | CID 19032333 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (3-(BROMOMETHYL)PHENYL)METHANOL CAS#: 82072-22-8 [m.chemicalbook.com]
- 4. 82072-22-8 CAS MSDS ((3-(BROMOMETHYL)PHENYL)METHANOL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. (3-(BROMOMETHYL)PHENYL)METHANOL | 82072-22-8 [m.chemicalbook.com]

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